

# guide to dissolving and storing Nur77 modulator 2 for experiments

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## Compound of Interest

Compound Name: Nur77 modulator 2

Cat. No.: B12429198

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## Application Notes and Protocols for Nur77 Modulator 2

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the dissolving and storing of **Nur77 modulator 2**, a potent, orally active inhibitor of inflammation with a binding affinity (Kd) of 0.35  $\mu$ M for the orphan nuclear receptor Nur77.<sup>[1][2]</sup> These guidelines are intended to ensure the stability and efficacy of the compound for experimental use.

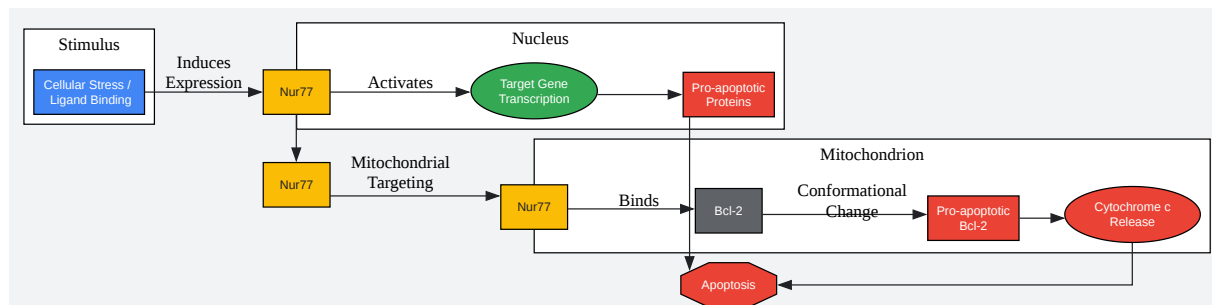
### I. Compound Information

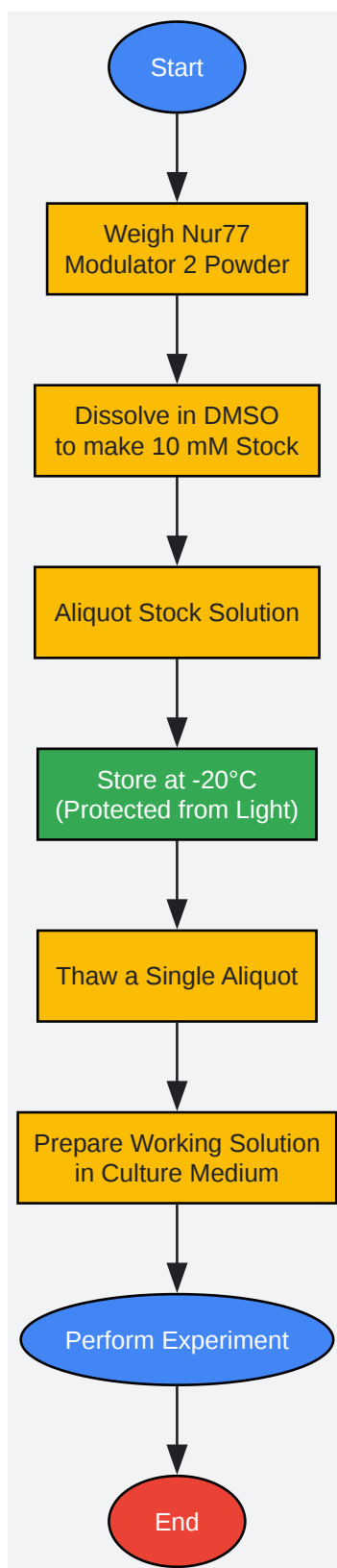
A summary of the key properties of **Nur77 modulator 2** is provided in the table below.

| Property              | Value                                                  | Reference |
|-----------------------|--------------------------------------------------------|-----------|
| Molecular Formula     | C <sub>26</sub> H <sub>25</sub> NO <sub>5</sub>        | [1]       |
| CAS Number            | 2055829-03-1                                           | [1]       |
| Binding Affinity (Kd) | 0.35 µM                                                | [1]       |
| Primary Mechanism     | Modulates the colocalization of Nur77 at mitochondria. |           |
| Reported Activity     | Potent, orally active inflammation inhibitor.          |           |
| Storage Temperature   | -20°C                                                  |           |

## II. Nur77 Signaling Pathway

Nur77, also known as NR4A1, is an orphan nuclear receptor that plays a crucial role in apoptosis, inflammation, and metabolism. Its activity is regulated by its expression level, post-translational modifications, and subcellular localization. Nur77 can induce apoptosis through both transcription-dependent and -independent pathways. The transcription-independent pathway involves the translocation of Nur77 from the nucleus to the mitochondria, where it interacts with the anti-apoptotic protein Bcl-2. This interaction induces a conformational change in Bcl-2, converting it into a pro-apoptotic molecule and triggering the mitochondrial cell death pathway. **Nur77 modulator 2** has been reported to modulate the colocalization of Nur77 at the mitochondria, suggesting its mechanism of action is likely linked to this pathway.





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## References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
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